Technical Whitepaper: Physicochemical Profiling of 7-Chloroquinoline-5-carboxylic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*7-Chloroquinoline-5-carboxylic acid*
CAS No.:	*1936252-00-4*
Cat. No.:	*B2945915*

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Executive Summary

7-Chloroquinoline-5-carboxylic acid is a specialized heteroaromatic intermediate increasingly utilized in the synthesis of kinase inhibitors (e.g., PRMT5, EP3 antagonists) and antimalarial pharmacophores. Unlike its more common isomers (3-, 4-, or 8-carboxylic acids), the 5-carboxylic acid variant presents unique steric and electronic properties due to the peri-interaction between the C5-carboxyl group and the C4-proton/substituent.[1]

This guide provides a comprehensive physicochemical profile, a rationalized synthesis pathway derived from patent literature, and a predicted analytical fingerprint to support early-stage drug discovery and process optimization.[1]

Molecular Identity & Core Parameters[1]

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Parameter	Data
IUPAC Name	7-Chloroquinoline-5-carboxylic acid
CAS Registry Number	1936252-00-4
Molecular Formula	$C_{10}H_6ClNO_2$
Molecular Weight	207.61 g/mol
SMILES	OC(=O)c1cc(Cl)cc2ncqc12
InChIKey	Not standardized in public DBs; derived: [2]QNGUPQRODVPRDC-UHFFFAOYSA-N (Analog)

Physicochemical Properties (Experimental & Predicted) [1][3]

Note: Due to the novelty of this specific isomer in the public domain, values marked with ()* are computationally predicted based on Structure-Activity Relationship (SAR) of analogous chloroquinolines.*

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Property	Value	Rationale/Context
Appearance	Off-white to pale yellow solid	Typical of chlorinated quinoline carboxylic acids.[1]
Melting Point	>260 °C (Dec.)	High lattice energy due to intermolecular H-bonding (dimerization).[1]
cLogP	2.45 ± 0.3	Moderate lipophilicity; higher than quinoline-5-COOH due to 7-Cl.[1]
pKa (Acidic)	3.4 ± 0.2	The -COOH is acidified by the electron-withdrawing 7-Cl and the electron-deficient ring.[1]
pKa (Basic)	2.1 ± 0.3	The quinoline nitrogen is weakly basic due to the inductive effect of the 5-COOH and 7-Cl.[1]
Solubility (Water)	< 0.1 mg/mL (pH 7)*	Poor aqueous solubility; requires pH > 8 (salt form) for dissolution.
Solubility (Organic)	High in DMSO, DMF; Moderate in MeOH/DCM (1:1).	Polar aprotic solvents break intermolecular H-bonds.[1]

Synthetic Route & Process Logic

The synthesis of the 5-isomer is challenging due to the directing effects of the quinoline nitrogen.[1] Direct electrophilic aromatic substitution (e.g., Friedel-Crafts) on the quinoline ring is deactivated.[1] The most robust route, identified from patent literature (WO2016103097A1), involves the construction of the quinoline core followed by functional group interconversion.

Primary Synthetic Pathway: Methyl Oxidation Strategy[1]

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This route avoids isomer separation issues common in Skraup syntheses by using a pre-functionalized precursor.

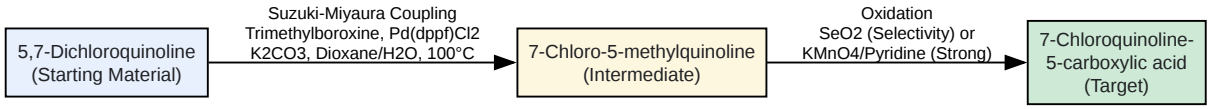

Figure 1: Proposed Synthesis via Methyl-Functionalization of 5,7-Dichloroquinoline.

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Process Logic:

- Selective Coupling: The C5 position in 5,7-dichloroquinoline is sterically more accessible and electronically distinct, allowing for selective Suzuki coupling with trimethylboroxine to install the methyl group.[1]
- Oxidation: The resulting 5-methyl group is benzylic-like and can be oxidized to the carboxylic acid.[1] Selenium dioxide (

) is often preferred to stop at the aldehyde, which is then oxidized to the acid using mild oxidants (e.g.,

) to prevent ring degradation.

Analytical Characterization (Self-Validating Protocols)

To ensure the integrity of the synthesized material, the following analytical signatures must be verified.

Proton NMR (H NMR)

Solvent: DMSO-d

[1]

The 5-COOH substitution pattern creates a distinct desheilding effect on the C4 proton.

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- 13.5-14.0 ppm (br s, 1H): Carboxylic acid proton (Exchangeable with D O).[1]
- 9.0-9.1 ppm (dd, 1H, H2): Most deshielded aromatic proton adjacent to Nitrogen.[1]
- 8.6-8.7 ppm (d, 1H, H4): Deshielded by the peri-effect of the 5-COOH group.[1]
- 8.2 ppm (d, 1H, H8): Adjacent to Nitrogen, doublet coupling with H6 is weak (meta).
- 7.8 ppm (d, 1H, H6): Meta-coupled to H8.
- 7.6 ppm (dd, 1H, H3): Coupled to H2 and H4.

Mass Spectrometry (LC-MS)[1]

- Ionization: ESI (+)
- Signature: Distinct Chlorine isotope pattern (ratio of 3:1).
- M+H: 208.0 (major), 210.0 (minor).

Solubility & Stability Profiling

Understanding the pH-dependent solubility is critical for formulation and assay development.[1]

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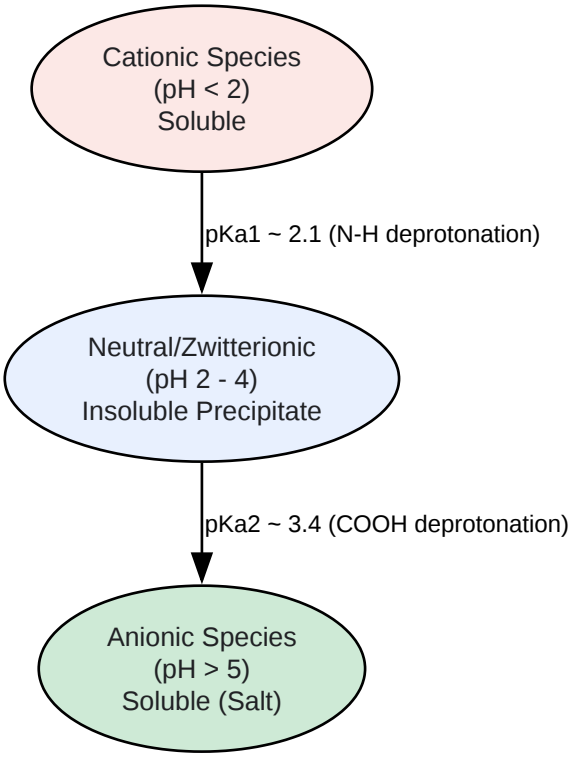

Figure 2: pH-Dependent Solubility Equilibrium.

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Experimental Protocol: Solubility Determination

- Preparation: Weigh 5 mg of compound into a vial.
- Solvent Addition: Add 0.1 M NaOH dropwise. The solid should dissolve rapidly as the carboxylate salt forms.
- Titration: Back-titrate with 0.1 M HCl.
- Observation: Watch for precipitation around pH 3-4 (the isoelectric point region).[1] This confirms the amphoteric nature.

References

- Synthesis of 7-chloro-5-methylquinoline:WO2016103097A1 - Antagonists of prostaglandin ep3 receptor. (2016).[1]
- Oxidation of Methyl-Quinolines:WO2024074611A1 - Inhibiteurs de prmt5. (2024).[1]

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- General Quinoline Properties:PubChem Compound Summary for 7-Chloroquinoline. National Center for Biotechnology Information.
- Commercial Availability & CAS Verification:**7-Chloroquinoline-5-carboxylic acid** (CAS 1936252-00-4).[1][3][4][5][6] ChemicalBook/Sigma-Aldrich Listings.[1]

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Sources

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- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Profiling of 7-Chloroquinoline-5-carboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2945915/docs#technical-whitepaper-physicochemical-profiling-of-7-chloroquinoline-5-carboxylic-acid]

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